

case studies comparing AMT and ZTEM surveys

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A Comparative Guide to Audio-Magnetotelluric (AMT) and Z-Axis Tipper Electromagnetic (ZTEM) Surveys

Introduction

In the realm of geophysical exploration, Audio-Magnetotelluric (AMT) and Z-Axis Tipper Electromagnetic (ZTEM) surveys are two prominent passive electromagnetic (EM) methods that utilize naturally occurring EM fields to investigate subsurface electrical resistivity structures.^{[1][2]} Both techniques are instrumental in various applications, including mineral exploration, geothermal resource assessment, and geological mapping.^{[3][4]} However, they differ significantly in their deployment, measurement principles, and the nature of the data they provide. This guide offers a detailed comparison of AMT and ZTEM surveys, supported by experimental data from case studies, to assist researchers and professionals in selecting the optimal method for their specific exploration objectives.

Fundamental Principles

Audio-Magnetotellurics (AMT): AMT is a ground-based technique that measures the orthogonal horizontal components of the electric field (E_x , E_y) and the magnetic field (H_x , H_y), as well as the vertical component of the magnetic field (H_z), at the Earth's surface.^[1] Natural EM sources, such as lightning discharges and solar winds, generate these fields.^[5] The ratio of the electric to the magnetic field components (impedance tensor) is used to determine the subsurface resistivity distribution.^[1]

Z-Axis Tipper Electromagnetics (ZTEM): ZTEM is an airborne geophysical survey method that measures the vertical component of the magnetic field (H_z) using a receiver towed by a

helicopter or a fixed-wing aircraft.[2][6] Simultaneously, the horizontal components of the magnetic field (H_x , H_y) are measured at a fixed ground reference station.[7] The ZTEM method calculates the tipper, which is the ratio of the vertical magnetic field to the horizontal magnetic fields.[8] This tipper is sensitive to lateral variations in subsurface conductivity.[8]

Comparison of Survey Characteristics

A summary of the key characteristics of AMT and ZTEM surveys is presented in the table below, offering a side-by-side comparison of their operational parameters and capabilities.

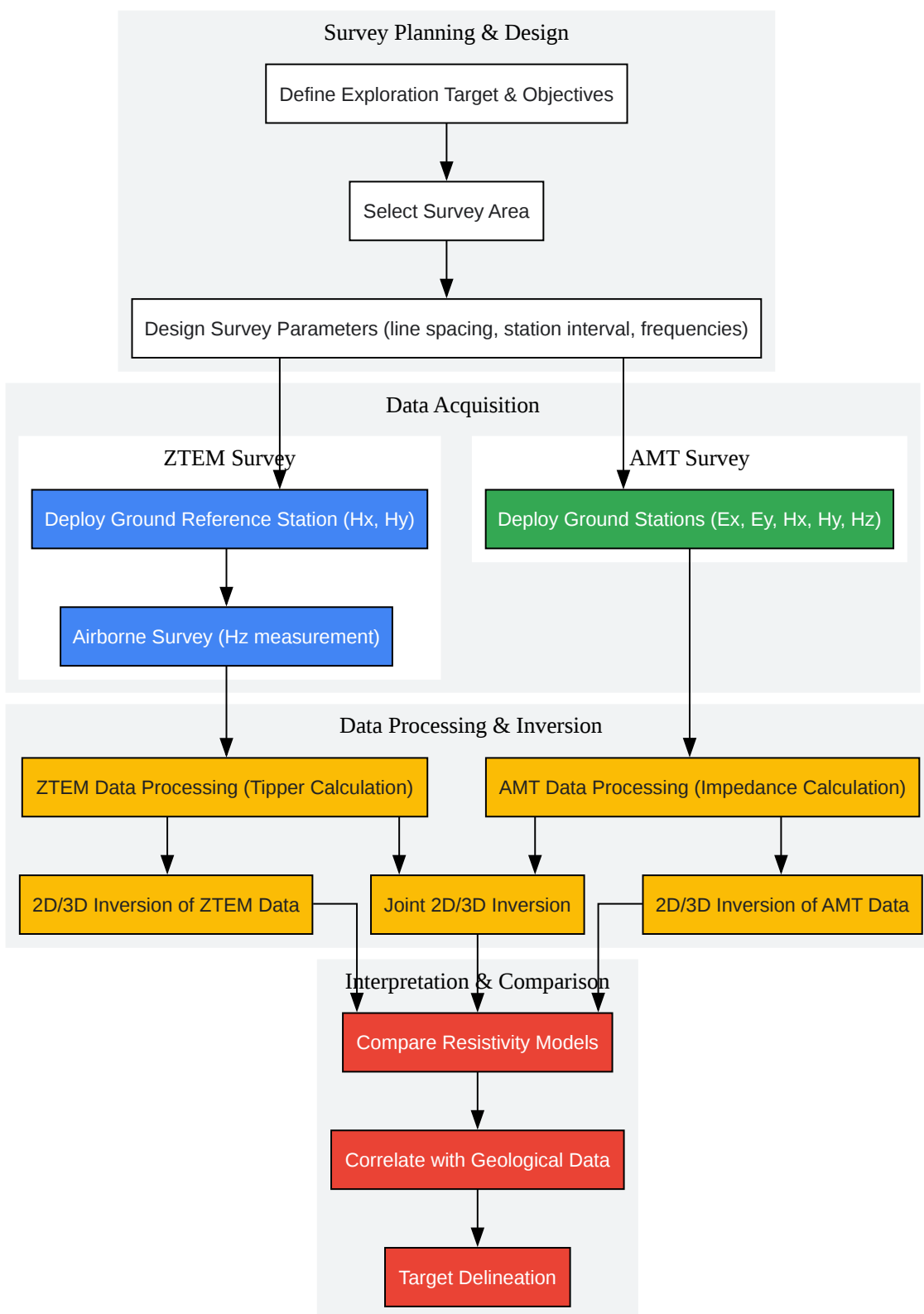
Feature	Audio-Magnetotelluric (AMT)	Z-Axis Tipper Electromagnetic (ZTEM)
Platform	Ground-based[1]	Airborne (Helicopter or Fixed-wing)[6]
Measurements	Orthogonal Electric (Ex, Ey) and Magnetic (Hx, Hy, Hz) fields[1]	Vertical Magnetic field (Hz) airborne, Horizontal Magnetic fields (Hx, Hy) at a ground station[7]
Primary Output	Impedance Tensor, Apparent Resistivity, Phase[1]	Tipper (Tzx, Tzy)[8]
Frequency Range	Typically 0.1 Hz to 10,000 Hz[9]	Typically 30 Hz to 720 Hz[10][11]
Depth of Investigation	Deeper penetration due to broader frequency range (can exceed 1 km)[9][12]	Generally up to 1-2 km, dependent on terrain conductivity[2][10]
Data Density	Sparse, station-based measurements[12]	High-density data along flight lines[9]
Coverage Rate	Slower, limited by terrain and station setup time[12]	Rapid, large areas can be covered efficiently[12]
Sensitivity	Sensitive to both vertical and lateral resistivity variations[1]	Primarily sensitive to lateral resistivity contrasts[7][8]
Absolute Resistivity	Provides good constraints on the absolute resistivity of the subsurface[13]	Primarily maps relative resistivity variations; absolute values are less constrained[8][13]

Experimental Protocols and Case Study Data

The following sections detail the methodologies and present comparative data from a case study at the Nebo-Babel Ni-Cu-PGE deposit in Western Australia, where both ZTEM and ground AMT surveys were conducted.[10]

Experimental Workflow

The general workflow for conducting and comparing AMT and ZTEM surveys is illustrated in the diagram below.



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Caption: Generalized workflow for comparative AMT and ZTEM surveys.

Nebo-Babel Deposit Case Study

At the Nebo-Babel deposit, both ZTEM and ground AMT surveys were conducted to map the geology and mineralization.[10]

Methodologies:

- **ZTEM Survey:** A total of 541 line-kilometers of ZTEM data were acquired along east-west and north-south flight lines.[10] The receiver was flown at a nominal ground clearance of 78 meters.[10] Data were acquired at six frequencies: 25 Hz, 37 Hz, 75 Hz, 150 Hz, 300 Hz, and 600 Hz.[10]
- **AMT Survey:** A ground AMT survey was previously conducted by BHP Billiton, providing the basis for the starting half-space resistivity of 300 ohm-m for the ZTEM data inversion.[10]

Quantitative Data Comparison:

The following table summarizes the key data parameters from the Nebo-Babel case study.

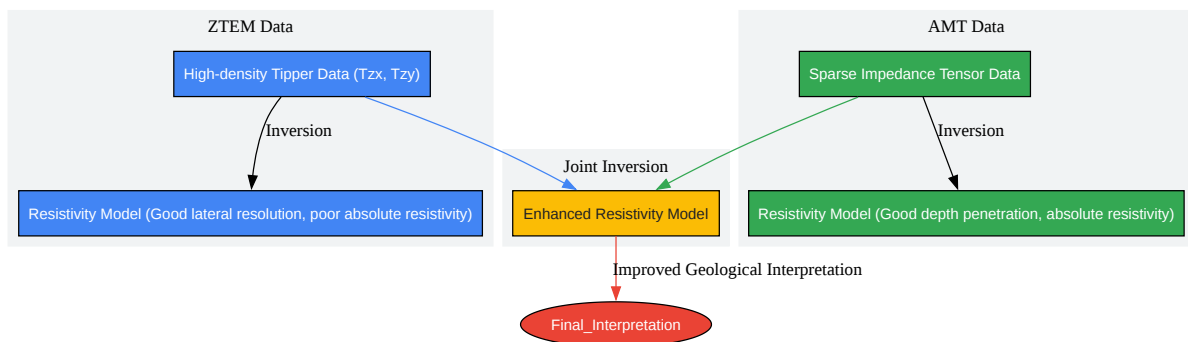
Parameter	ZTEM Survey	AMT Survey
Survey Coverage	541 line-km[10]	Station-based (details not specified in the provided text)
Frequencies	25, 37, 75, 150, 300, 600 Hz[10]	Broader range, including lower frequencies for deeper penetration (inferred)[9]
Data Errors (for inversion)	0.03 - 0.05[10]	Not specified, but generally higher for AirMt (0.15-0.22) in the same study[10]
Starting Model Resistivity	300 ohm-m (based on prior AMT interpretation)[10]	N/A

Joint Inversion and Complementary Nature

Several studies have demonstrated that AMT and ZTEM data are complementary and that their joint inversion can produce a more robust and detailed subsurface resistivity model than the

inversion of either dataset alone.[8][12][14]

The logical relationship for a joint inversion approach is depicted below.



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Caption: Logical flow of joint AMT and ZTEM data inversion.

The joint inversion leverages the high spatial sampling of the ZTEM data to define the lateral boundaries of geological features, while the broadband AMT data provide crucial constraints on the absolute resistivity and deeper structures.[12] This synergy helps to overcome the individual limitations of each method, such as the potential for static shift in AMT data and the inherent non-uniqueness in ZTEM inversions due to the lack of absolute resistivity information. [8][9]

Conclusions

Both AMT and ZTEM are powerful geophysical methods for subsurface exploration. The choice between them, or the decision to use them in conjunction, depends on the specific exploration goals, budget, and logistical constraints.

- ZTEM is highly effective for rapidly surveying large areas to identify and delineate conductive targets and geological structures with significant lateral resistivity contrasts.[8]
- AMT is better suited for detailed investigations where greater depth penetration and accurate determination of absolute resistivity are required.[9]

For comprehensive exploration programs, a combined approach is often optimal. A regional ZTEM survey can be used to identify areas of interest, which can then be followed up with more detailed ground-based AMT surveys to better characterize the subsurface geology and define drilling targets. The joint inversion of both datasets offers the potential for a more complete and accurate understanding of the subsurface.[12]

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